

Benzyltriethylammonium chloride CAS number 56-37-1 details

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Compound of Interest

Compound Name: Benzyltriethylammonium chloride

Cat. No.: B3251126

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An In-depth Technical Guide to **Benzyltriethylammonium Chloride** (CAS 56-37-1)

This technical guide provides a comprehensive overview of **Benzyltriethylammonium chloride** (BTEAC), a quaternary ammonium salt with significant applications in research and industry. The information is tailored for researchers, scientists, and drug development professionals, focusing on its physicochemical properties, safety, applications, and relevant experimental protocols.

Physicochemical Properties

Benzyltriethylammonium chloride (BTEAC), with the CAS number 56-37-1, is a white to off-white crystalline solid.^{[1][2][3]} It is a quaternary ammonium compound known for its hygroscopic nature, meaning it readily absorbs moisture from the air.^{[2][4][5]} Due to its ionic character, it is soluble in water and other polar solvents like ethanol and methanol.^{[1][3][5][6]}

Table 1: Physicochemical Data for **Benzyltriethylammonium Chloride**

Property	Value	Source(s)
CAS Number	56-37-1	[5][6]
Molecular Formula	C ₁₃ H ₂₂ ClN	[5][7][8]
Molecular Weight	227.77 g/mol	[3][5][7]
Appearance	White to off-white/beige crystalline powder or crystals	[1][2][3]
Melting Point	185-192 °C (with decomposition)	[5][6][9]
Solubility in Water	630 - 700 g/L at 20 °C	[5][6]
pH	6.0 - 8.0 (100 g/L solution at 20 °C)	[5][6]
Flash Point	>275 °C	[6]
Autoignition Temp.	300 °C	[5][6]
Bulk Density	700 kg/m ³	[5][6]

Safety and Toxicological Information

BTEAC is considered hazardous and requires careful handling. It is known to cause skin, eye, and respiratory irritation.[2][7][10] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling the compound.[2][7][10]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H315	Causes skin irritation.	[7][10]
H319	Causes serious eye irritation.	[7][10]	
H335	May cause respiratory irritation.	[7][10]	
Precautionary	P261	Avoid breathing dust.	[7][10]
P280	Wear protective gloves/eye protection/face protection.	[10]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[10]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][10]	

Table 3: Toxicological Data

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	2219 mg/kg	[7][11]

Core Applications and Mechanism of Action

The primary and most significant application of **Benzyltriethylammonium chloride** is as a Phase Transfer Catalyst (PTC) in organic synthesis.[4][8][12][13] This catalytic activity is crucial

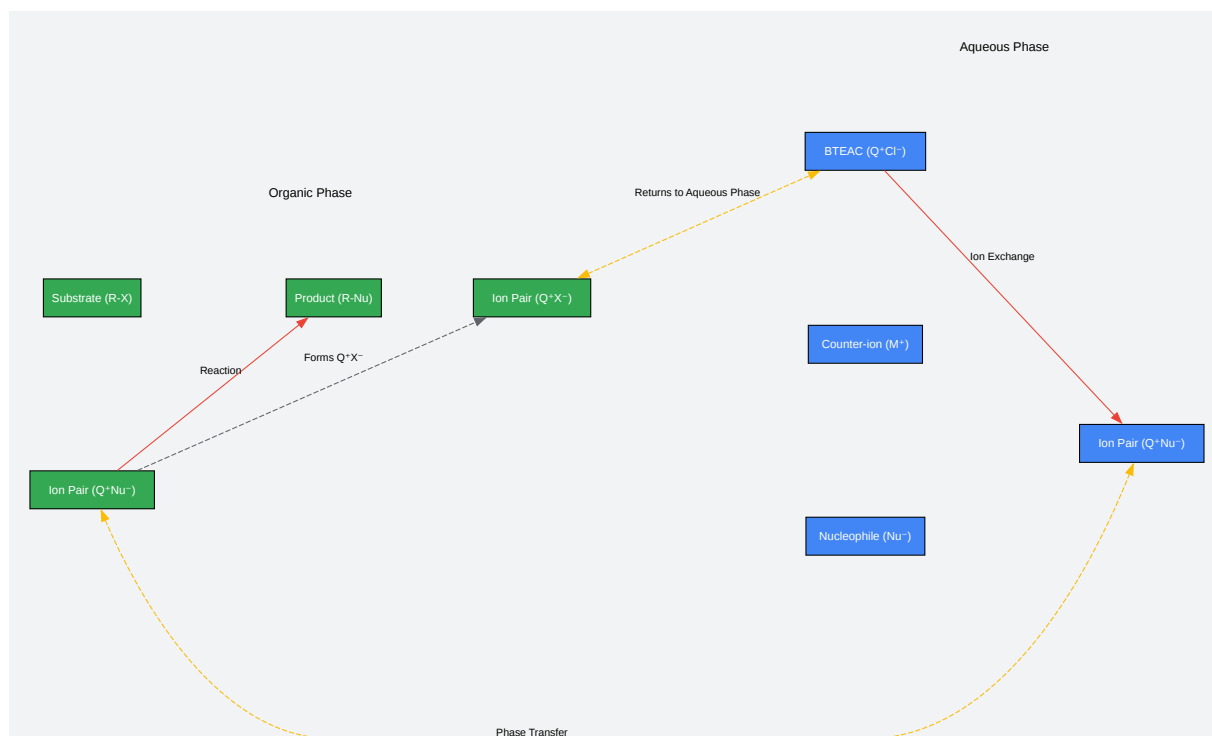
for reactions involving reactants that are immiscible, typically in a biphasic system like an aqueous and an organic layer.[8][13]

Phase Transfer Catalysis (PTC)

BTEAC facilitates the transfer of an anionic reactant from the aqueous phase into the organic phase, where it can react with an organic substrate.[4][13] The compound's structure is key to this function: the positively charged quaternary ammonium center can pair with an anion, while the organic groups (three ethyl and one benzyl) provide solubility in the organic phase.[4][8] This mechanism overcomes the insolubility of reactants, leading to faster reaction rates, higher yields, and milder reaction conditions.[4][13]

Common reactions catalyzed by BTEAC include:

- Nucleophilic substitutions (e.g., alkylations, esterifications)[3][9][12]
- Oxidations[3][8]
- Knoevenagel and Claisen-Schmidt condensations[9]
- Polymerization and polycondensation reactions[8]



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Caption: Mechanism of **Benzyltriethylammonium Chloride** as a Phase Transfer Catalyst.

Other Applications

Beyond its role as a PTC, BTEAC is utilized in several other areas:

- **Polymer Industry:** It serves as a curing accelerator for polymer polymerization.[3][4]
- **Ion-Pairing Agent:** In chromatographic techniques, it helps enhance the separation of ionic compounds.[12]
- **Surfactant and Wetting Agent:** Its molecular structure allows it to act as a surfactant, useful in coatings, emulsions, and detergents.[1][12]

- Electrochemical Applications: Its ionic nature makes it suitable as an organic electrolyte in devices like batteries and supercapacitors.[\[4\]](#)[\[14\]](#)
- Biochemical Research: It can be used to improve the solubility of certain compounds in biological studies.[\[14\]](#)

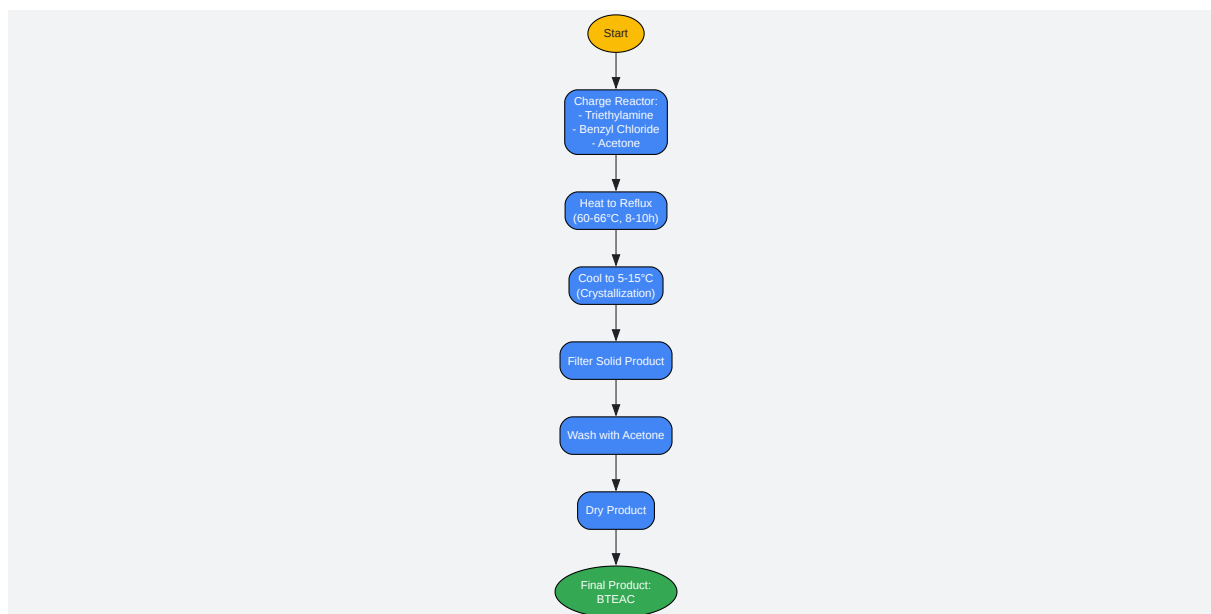
Experimental Protocols

Synthesis of Benzyltriethylammonium Chloride

A common method for synthesizing BTEAC involves the quaternization reaction of triethylamine with benzyl chloride, typically using acetone as a solvent.[\[15\]](#)[\[16\]](#)

Methodology:

- Reaction Setup: Charge a reaction vessel with acetone, triethylamine, and benzyl chloride.[\[15\]](#)[\[16\]](#)
- Reaction Conditions: Heat the mixture under reflux at approximately 60-66 °C with stirring for 8-10 hours.[\[15\]](#)[\[16\]](#)
- Crystallization: Cool the reaction mixture slowly to around 5-15 °C to allow the product to crystallize.[\[15\]](#)[\[16\]](#)
- Isolation: Filter the resulting solid product from the solution.[\[15\]](#)[\[16\]](#)
- Purification: Wash the filter cake with fresh, cold acetone to remove any unreacted starting materials or impurities.[\[15\]](#)
- Drying: Dry the purified solid to obtain **Benzyltriethylammonium chloride**.[\[15\]](#)[\[16\]](#)



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Caption: General workflow for the synthesis of **Benzyltriethylammonium Chloride**.

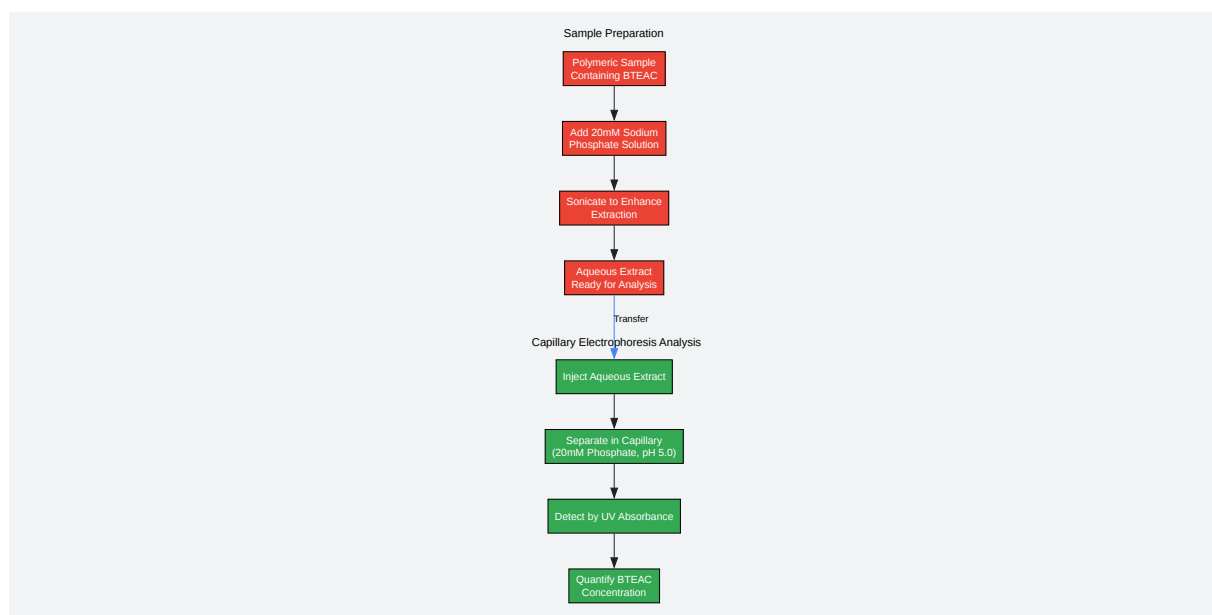
Analytical Protocol: Determination in Polymeric Media

A high-performance capillary electrophoresis (CE) method can be used for the quantitative determination of BTEAC in organic matrices.^[17]

Methodology:

- Extraction: Extract BTEAC from the organic sample using a 20 mM sodium phosphate solution.^[17]
- Sonication: Use sonication to improve the efficiency of the extraction process.^[17]

- Separation: Achieve electrophoretic separation using a 20 mM sodium phosphate buffer at pH 5.0.[17] The separation is typically completed within 6 minutes.[17]
- Detection: Quantify BTEAC using a UV absorbance detector.[17] The detection limit is approximately 5 mg/L.[17]



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Caption: Workflow for the analysis of BTEAC by Capillary Electrophoresis.

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